

hazards and precautionary statements for 2-Chloro-6-methylquinoline-3-carbonitrile

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Compound of Interest

Compound Name: 2-Chloro-6-methylquinoline-3-carbonitrile

Cat. No.: B1607281

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An In-depth Technical Guide to the Safe Handling of **2-Chloro-6-methylquinoline-3-carbonitrile**

For Researchers, Scientists, and Drug Development Professionals

Introduction: Understanding the Compound

2-Chloro-6-methylquinoline-3-carbonitrile (CAS No. 483287-37-2) is a halogenated heterocyclic building block commonly utilized in synthetic organic chemistry and drug discovery. [1] Its quinoline core is a prevalent scaffold in many biologically active compounds, making this reagent a valuable intermediate for the synthesis of novel chemical entities. However, its chemical reactivity and structure necessitate a thorough understanding of its potential hazards to ensure safe handling in a laboratory setting. This guide provides a detailed overview of its hazard profile, precautionary statements, and essential safety protocols, grounded in the Globally Harmonized System (GHS) of Classification and Labelling of Chemicals.

Compound Identity:

- Chemical Name: **2-Chloro-6-methylquinoline-3-carbonitrile**
- CAS Number: 483287-37-2
- Molecular Formula: $C_{11}H_7ClN_2$ [1]



- Molecular Weight: 202.64 g/mol [1]
- Physical Form: Solid

Part 1: GHS Hazard Identification and Classification

Based on available safety data, **2-Chloro-6-methylquinoline-3-carbonitrile** is classified as a hazardous substance. The primary dangers are associated with acute oral toxicity and the risk of severe eye damage.

Signal Word: Danger

GHS Pictograms:

Pictogram	Hazard Class
 Acute Toxicity (fatal or toxic)	Acute Toxicity (Oral)
 Corrosion	Serious Eye Damage

Hazard Statements (H-Statements):

Code	Statement	Classification
H302	Harmful if swallowed.	Acute Toxicity, Oral (Category 4)
H318	Causes serious eye damage.	Serious Eye Damage (Category 1)

Expert Analysis of Hazards:

- H302 - Harmful if swallowed: This classification indicates that ingestion of relatively small quantities of the substance can cause significant toxic effects, which may be harmful but not necessarily lethal at this category level. The primary risk is accidental ingestion through poor hygiene practices, such as eating, drinking, or smoking in the laboratory, or through hand-to-mouth contact after handling the substance without gloves.

- H318 - Causes serious eye damage: This is a critical hazard, implying that contact with the eyes can lead to irreversible damage. Unlike eye irritation, which is typically reversible, Category 1 eye damage involves a risk of permanent vision impairment or blindness. This hazard is likely due to the corrosive nature of the chemical to eye tissue. The nitrile and chloro- substituents on the quinoline ring contribute to its reactivity. Therefore, the use of appropriate eye protection is non-negotiable.

Part 2: Precautionary Statements & Safe Handling Protocols

A systematic approach to safety, encompassing prevention, response, and storage, is crucial when working with this compound. The following protocols are derived from GHS precautionary statements and best laboratory practices.

Prevention (P2XX)

The cornerstone of safety is preventing exposure. The following preventive measures must be strictly adhered to.

- P264 - Wash skin thoroughly after handling.
 - Causality: Prevents accidental ingestion from hand-to-mouth contact and minimizes the risk of any potential skin irritation. Even if a substance is not classified as a skin irritant, residual chemicals on the hands can be transferred to the face, eyes, or food.
- P270 - Do not eat, drink or smoke when using this product.
 - Causality: This is a fundamental laboratory rule that directly mitigates the risk of ingestion (H302).
- P280 - Wear protective gloves/protective clothing/eye protection/face protection.
 - Causality & Protocol: This is the most critical precautionary measure for this specific compound.
 - Eye/Face Protection: Due to the severe eye damage risk (H318), standard safety glasses are insufficient. Chemical splash goggles that form a seal around the eyes are

mandatory.^[2] A face shield should be worn over the goggles, especially when handling larger quantities or when there is a significant risk of splashing.

- Gloves: Chemically resistant gloves (e.g., nitrile) must be worn. Inspect gloves for any signs of degradation or puncture before use.
- Clothing: A lab coat must be worn to protect the skin and personal clothing.

Response (P3XX)

In the event of an accidental exposure, immediate and correct action is vital.

- P301 + P317 - IF SWALLOWED: Get medical help.
 - Protocol: Rinse the mouth with water. Do not induce vomiting. Seek immediate medical attention and provide the Safety Data Sheet (SDS) to the medical personnel.
- P305 + P354 + P338 - IF IN EYES: Immediately rinse with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.^[3]
 - Protocol: This is a time-critical emergency. Proceed immediately to an eyewash station and flush the eyes with a gentle, continuous stream of water for at least 15 minutes, holding the eyelids open.^[2] Remove contact lenses after the first few minutes of rinsing if it can be done easily. Seek immediate and specialized medical attention from an ophthalmologist.
- P317 - Get medical help.^[3]
 - Causality: Emphasizes the need for professional medical evaluation after any exposure, particularly eye contact or ingestion, due to the severity of the potential health effects.

Storage (P4XX)

Proper storage is essential to maintain the chemical's integrity and prevent accidents.

- Protocol:
 - Store in a well-ventilated place.^[2]

- Keep the container tightly closed to prevent contamination and potential release of dust or vapors.[2]
- Store in a dry, cool location away from incompatible materials such as strong oxidizing agents.[4]
- The substance is classified under Storage Class 11 - Combustible Solids, indicating it should be stored away from sources of ignition.[5]

Disposal (P5XX)

- P501 - Dispose of contents/container to an approved waste disposal plant.[2]
 - Protocol: All waste material, including empty containers and contaminated PPE, must be treated as hazardous waste. Disposal must be conducted in accordance with all local, state, and federal regulations. Do not dispose of it down the drain.

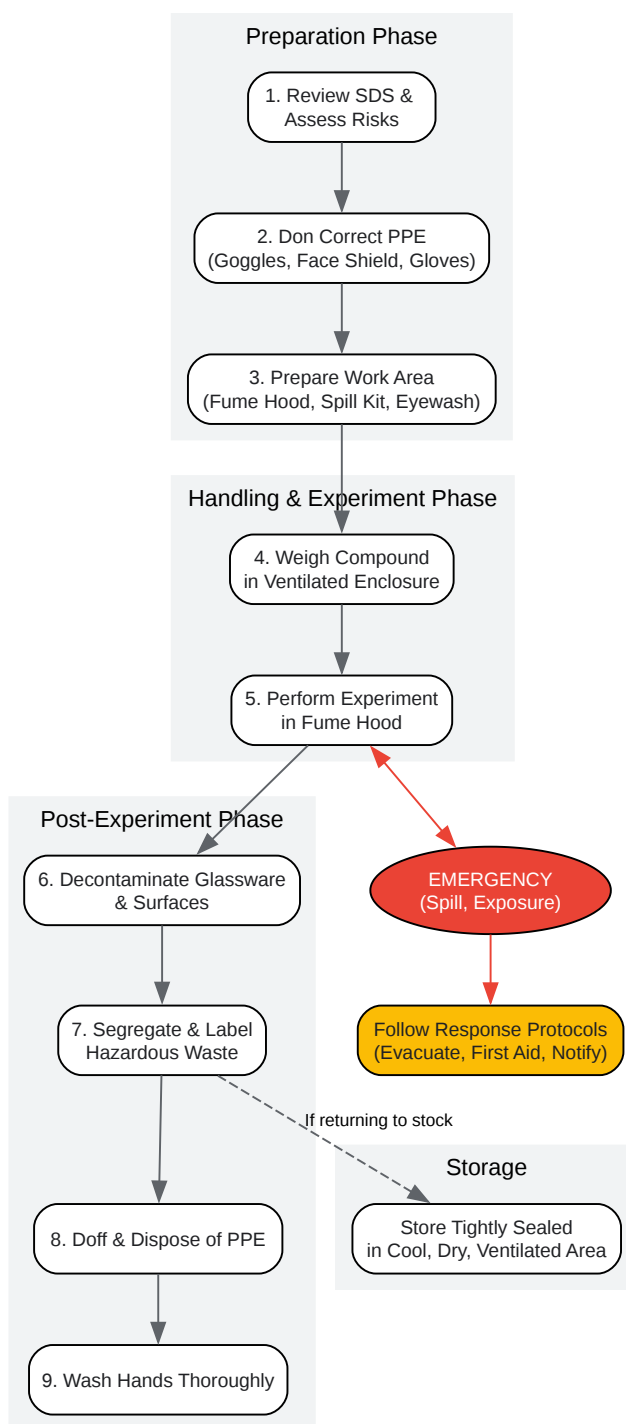
Part 3: Experimental Workflow and Visualization

To ensure a self-validating system of safety, every experimental plan involving **2-Chloro-6-methylquinoline-3-carbonitrile** must integrate a risk assessment and handling workflow.

Safe Handling Workflow Diagram

The following diagram illustrates the logical flow for safely handling this compound from procurement to disposal.

Safe Handling Workflow for 2-Chloro-6-methylquinoline-3-carbonitrile

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Caption: Workflow for risk mitigation when handling **2-Chloro-6-methylquinoline-3-carbonitrile**.

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